

# Application Notes and Protocols for the Determination of Hexavalent Chromium

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## Compound of Interest

Compound Name: *Calcium chromate dihydrate*

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This document provides detailed application notes and protocols for the quantitative determination of hexavalent chromium (Cr(VI)) in various samples. The methods described are based on widely accepted and validated procedures from regulatory agencies such as the U.S. Environmental Protection Agency (EPA).

## Introduction

Hexavalent chromium is a toxic and carcinogenic form of chromium that is of significant environmental and health concern.<sup>[1][2]</sup> Its determination in various matrices, including water, soil, and biological samples, is crucial for monitoring, risk assessment, and regulatory compliance. This document outlines the principles, protocols, and performance characteristics of the most common analytical methods for Cr(VI) quantification.

## Methods for Hexavalent Chromium Analysis

Several analytical techniques are available for the determination of hexavalent chromium. The choice of method depends on factors such as the sample matrix, the expected concentration of

Cr(VI), required sensitivity, and the available instrumentation. The most prevalent methods include UV-Visible Spectrophotometry with 1,5-diphenylcarbazide, Ion Chromatography, and Atomic Absorption Spectrometry.

## UV-Visible Spectrophotometry with 1,5-Diphenylcarbazide (DPC)

This colorimetric method is one of the most widely used for the determination of Cr(VI) in water and waste samples.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

**Principle:** In an acidic solution, hexavalent chromium reacts with 1,5-diphenylcarbazide (DPC) to produce a highly colored red-violet complex.[\[3\]](#)[\[7\]](#) The intensity of the color, which is proportional to the Cr(VI) concentration, is measured spectrophotometrically at a wavelength of 540 nm.[\[7\]](#)

**Interferences:**

- Molybdenum and Mercury: Can react with DPC to form color, but the intensity is much lower than that of chromium at the specified pH. Concentrations up to 200 mg/L of molybdenum and mercury are generally tolerable.[\[3\]](#)
- Vanadium: Interferes strongly, but concentrations up to ten times that of chromium may not cause a problem.[\[3\]](#)
- Iron: Ferric iron in concentrations greater than 1 mg/L can produce a yellow color.[\[3\]](#)

This protocol is a summary of the EPA method for the colorimetric determination of hexavalent chromium.

### 1. Sample Preparation:

- For dissolved Cr(VI), filter the sample through a 0.45  $\mu\text{m}$  filter.
- Adjust the pH of the sample to be within the optimal range for the reaction if necessary.

### 2. Reagent Preparation:

- 1,5-Diphenylcarbazide (DPC) Solution: Dissolve 250 mg of 1,5-diphenylcarbazide in 50 mL of acetone. Store in a brown bottle and discard when the solution becomes discolored.

- Sulfuric Acid Solution (10% v/v): Slowly add 10 mL of concentrated sulfuric acid to 90 mL of deionized water.

### 3. Calibration Curve:

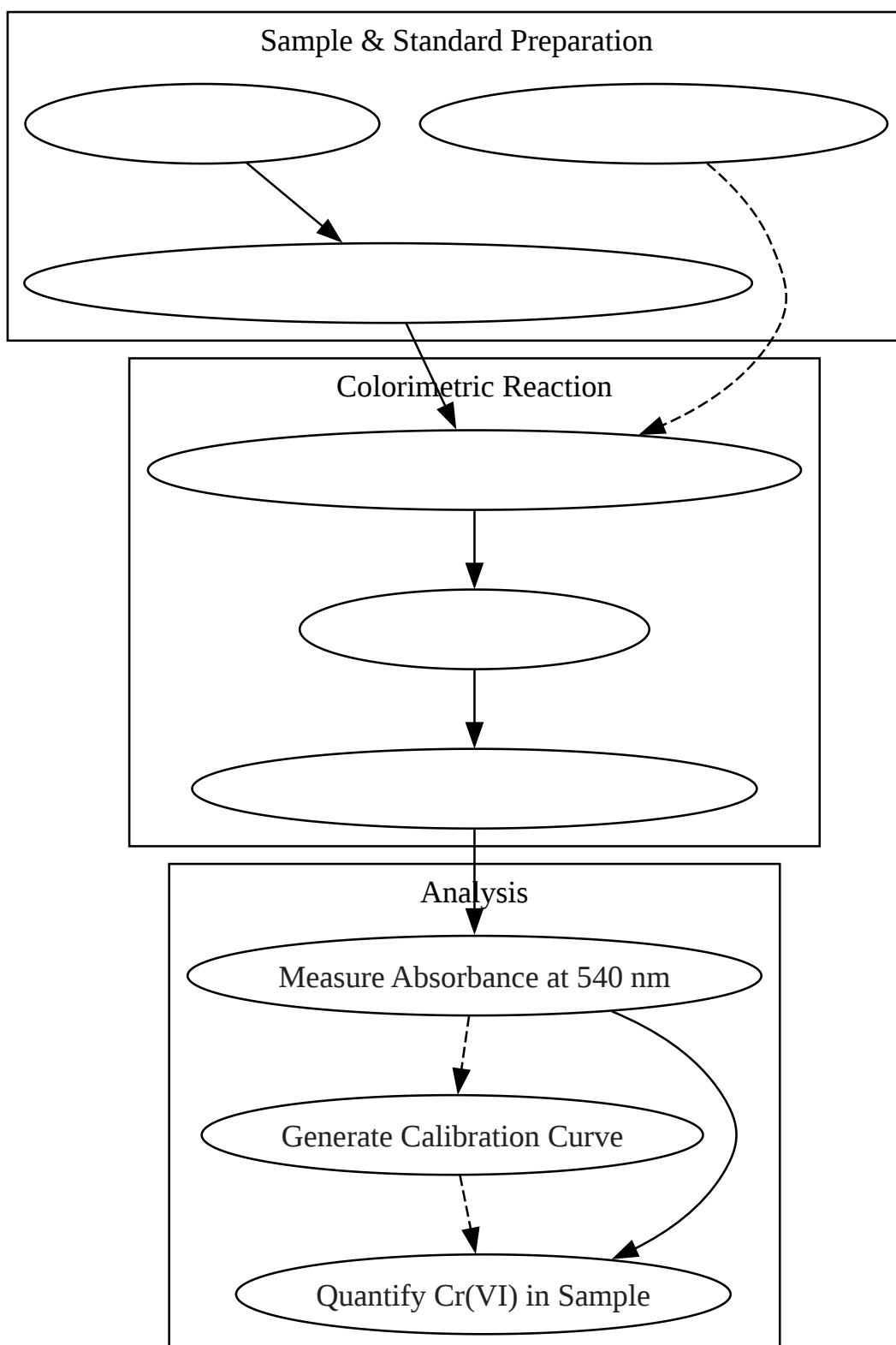
- Prepare a series of standard solutions of known Cr(VI) concentrations (e.g., 0.1, 0.2, 0.5, 1.0, and 2.0 mg/L) from a certified stock solution.
- Treat the standards in the same manner as the samples.
- To 50 mL of each standard, add 2 mL of the DPC solution and mix.
- Add 2 mL of the 10% sulfuric acid solution and mix thoroughly.
- Allow the color to develop for 5-10 minutes.[\[8\]](#)
- Measure the absorbance of each standard at 540 nm using a spectrophotometer.
- Plot a graph of absorbance versus concentration to create a calibration curve.

### 4. Sample Analysis:

- Take a known volume of the prepared sample.
- Add 2 mL of the DPC solution and mix.
- Add 2 mL of the 10% sulfuric acid solution and mix.
- Allow 5-10 minutes for color development.
- Measure the absorbance at 540 nm.
- Determine the concentration of Cr(VI) in the sample by comparing its absorbance to the calibration curve.

### 5. Quality Control:

- Analyze a reagent blank with each batch of samples.
- Analyze a laboratory control sample with a known concentration of Cr(VI).
- Perform matrix spike and matrix spike duplicate analyses to assess method performance in the sample matrix. Spike recoveries should be within 85-115%.[\[3\]](#)



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## Ion Chromatography (IC)

Ion chromatography is a highly sensitive and selective method for the determination of hexavalent chromium, particularly in drinking water and wastewater.<sup>[9][10][11][12]</sup> It is the basis for EPA Methods 218.6 and 1636.

**Principle:** A water sample is injected into an ion chromatograph, where it passes through a guard column to remove organic interferences. The sample then flows through a high-capacity anion exchange separator column where Cr(VI), in the form of the chromate ion ( $\text{CrO}_4^{2-}$ ), is separated from other anions. After separation, the Cr(VI) reacts with a post-column reagent, 1,5-diphenylcarbazide, to form the characteristic red-violet complex. The absorbance of this complex is measured at 530 nm.<sup>[9][13]</sup>

**Interferences:**

- High concentrations of other anions: Overloading the analytical column with high concentrations of anions like chloride and sulfate can lead to a loss of Cr(VI).<sup>[9][10]</sup>
- Reducing species: The presence of reducing agents in an acidic medium can reduce Cr(VI) to trivalent chromium (Cr(III)), which is not detected by this method. To mitigate this, samples are adjusted to a pH of 9-9.5.<sup>[9][13]</sup>

This protocol provides a general outline for the determination of hexavalent chromium by ion chromatography.

### 1. Sample Preparation:

- Filter the aqueous sample through a 0.45  $\mu\text{m}$  filter.<sup>[9][10]</sup>
- Adjust the pH of the filtrate to 9.0-9.5 using a buffer solution (e.g., ammonium sulfate/ammonium hydroxide).<sup>[9][10][13]</sup>
- Store samples at 4°C and analyze as soon as possible, typically within 24 hours.<sup>[5][14]</sup>

### 2. Instrument Setup:

- Set up the ion chromatograph with a suitable guard column and a high-capacity anion exchange separator column.
- Prepare the eluent (e.g., ammonium sulfate and ammonium hydroxide solution).<sup>[15]</sup>
- Prepare the post-column reagent (1,5-diphenylcarbazide in an acidic solution).<sup>[15]</sup>

- Set the detector wavelength to 530 nm.

### 3. Calibration:

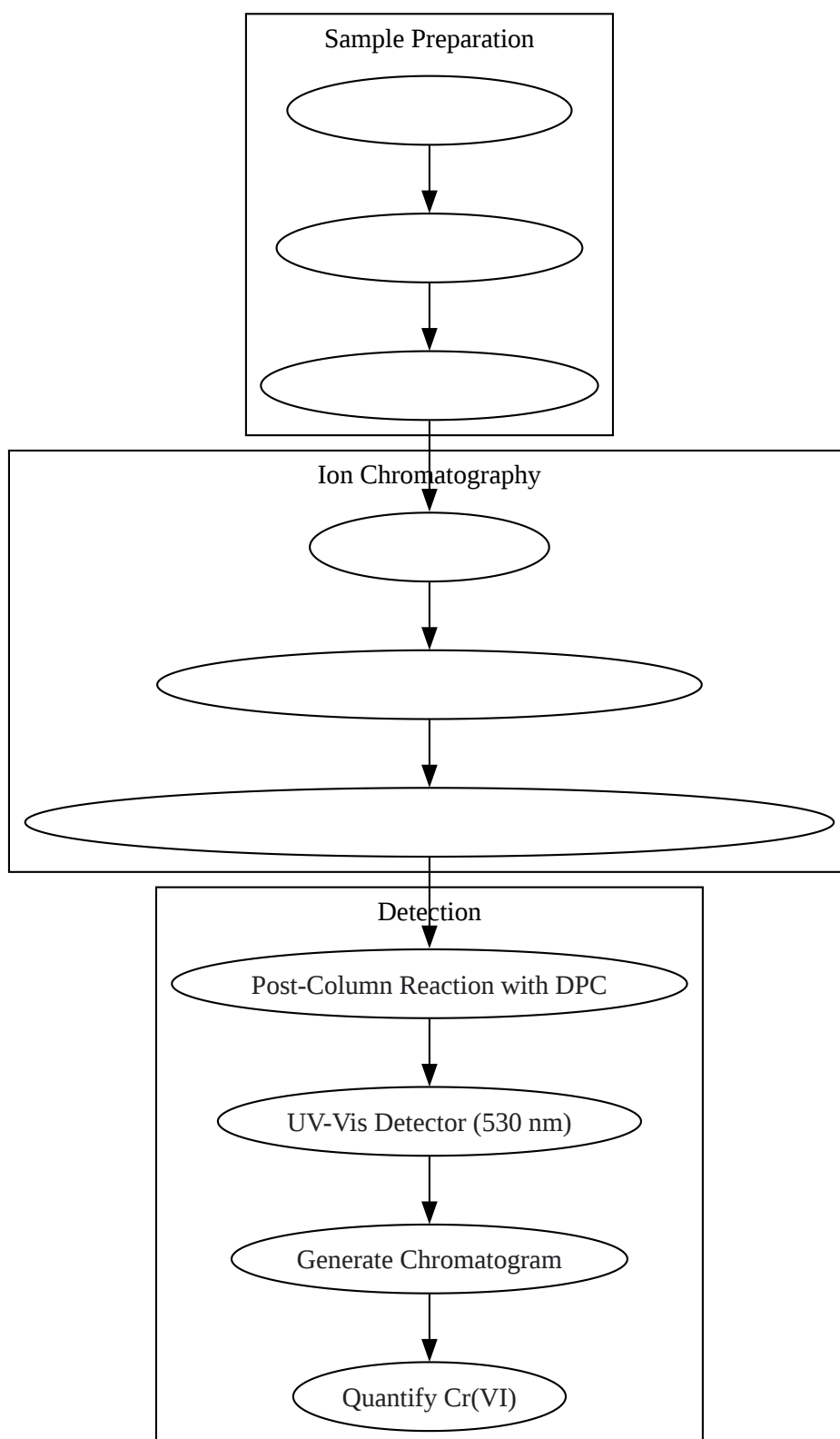
- Prepare a series of calibration standards by diluting a stock Cr(VI) solution.
- Adjust the pH of the standards to 9.0-9.5 with the buffer solution.
- Inject the standards into the ion chromatograph and record the peak areas.
- Construct a calibration curve by plotting peak area against concentration. The correlation coefficient should be 0.999 or greater.[13]

### 4. Sample Analysis:

- Inject a measured volume of the prepared sample into the ion chromatograph.
- Identify and quantify the Cr(VI) peak based on its retention time and the calibration curve.

### 5. Quality Control:

- Analyze a laboratory reagent blank to check for contamination.
- Analyze a laboratory fortified blank to assess accuracy.
- Analyze a quality control sample from an external source.[9]



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## Atomic Absorption Spectrometry (AAS)

While atomic absorption spectrometry is typically used for total chromium analysis, specific procedures can be employed to determine hexavalent chromium.

**Principle:** This method involves the chelation of Cr(VI) with ammonium pyrrolidine dithiocarbamate (APDC) and subsequent extraction into an organic solvent, methyl isobutyl ketone (MIBK). The extract containing the Cr(VI)-APDC complex is then aspirated into the flame of an atomic absorption spectrometer for quantification.<sup>[16]</sup> Graphite furnace AAS can be used for lower detection limits.<sup>[17][18]</sup>

**Interferences:** High concentrations of iron (>5,000 µg/L) can suppress the chromium absorption signal.<sup>[16]</sup>

### 1. Sample Preparation:

- Take a known volume of the sample (e.g., 100 mL).
- Adjust the pH of the sample to 2.4 with sodium hydroxide or ammonium hydroxide solution.<sup>[16]</sup>

### 2. Chelation and Extraction:

- Add 5.0 mL of APDC solution to the pH-adjusted sample and mix.
- Add 10.0 mL of MIBK and shake vigorously for 3 minutes to extract the Cr(VI)-APDC complex into the organic phase.<sup>[16]</sup>
- Allow the layers to separate.

### 3. Analysis:

- Aspirate the MIBK layer containing the chelated Cr(VI) into the air-acetylene flame of the atomic absorption spectrometer.
- Measure the absorbance at the appropriate wavelength for chromium (357.9 nm).

### 4. Calibration:

- Prepare a series of Cr(VI) standards and a blank.
- Subject the standards and blank to the same pH adjustment, chelation, and extraction procedure as the samples.



- Analyze the extracts by AAS to generate a calibration curve.

#### 5. Calculation:

- Determine the concentration of Cr(VI) in the sample extract from the calibration curve.
- Calculate the original concentration in the sample, accounting for the volumes used in the extraction.

## Data Presentation: Comparison of Methods

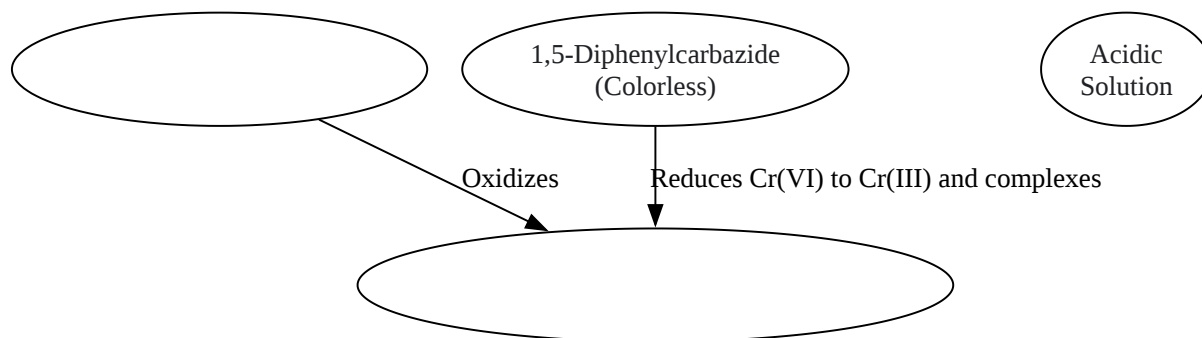
The following table summarizes the quantitative data for the described methods for determining hexavalent chromium.

| Parameter             | UV-Visible Spectrophotometry (DPC)                          | Ion Chromatography (IC)                                         | Atomic Absorption Spectrometry (Chelation-Extraction) |
|-----------------------|-------------------------------------------------------------|-----------------------------------------------------------------|-------------------------------------------------------|
| EPA Method            | 7196A[3][4]                                                 | 218.6, 1636[9][15]                                              | -                                                     |
| Typical Working Range | 0.5 - 50 mg/L[3][5]                                         | 1 - 10,000 µg/L[9]                                              | 1 - 25 µg/L[16]                                       |
| Detection Limit       | ~0.05 mg/L[5]                                               | ~0.4 µg/L (MMDL)[14]                                            | ~1 µg/L                                               |
| Applicable Matrices   | Groundwater, EP/TCLP extracts, some industrial wastes[3][4] | Drinking water, groundwater, industrial wastewater effluents[9] | Water and brines[16]                                  |

Note: Detection limits and working ranges can vary depending on the specific instrumentation, sample matrix, and laboratory conditions.

## Signaling Pathways and Logical Relationships

The chemical reaction underlying the widely used DPC method is a key signaling pathway for the detection of hexavalent chromium.



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